

# Ethylenethiourea-d4: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Ethylenethiourea-d4*

Cat. No.: *B562079*

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An in-depth examination of the chemical properties, analytical applications, and experimental protocols for **Ethylenethiourea-d4**, a critical internal standard for the quantification of Ethylenethiourea.

## Introduction

**Ethylenethiourea-d4** (ETU-d4) is the deuterated form of Ethylenethiourea (ETU), a metabolite and degradation product of the widely used ethylenebisdithiocarbamate (EBDC) fungicides.[1][2] Due to the toxicological concerns associated with ETU, including its classification as a probable human carcinogen and a teratogen, highly sensitive and accurate methods for its detection and quantification in various matrices are essential.[2][3] ETU-d4 serves as an indispensable tool in these analytical methods, primarily as an internal standard in mass spectrometry-based techniques, to ensure the reliability and accuracy of ETU quantification.[4][5]

This technical guide provides a comprehensive overview of **Ethylenethiourea-d4**, including its chemical structure and properties. It details its application in established analytical protocols such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS) for the analysis of ETU in biological and environmental samples.

## Chemical Structure and Properties

**Ethylenethiourea-d4** is a stable isotope-labeled version of Ethylenethiourea, where four hydrogen atoms on the ethylene bridge have been replaced with deuterium. This isotopic substitution results in a molecule that is chemically identical to ETU but has a higher molecular weight, allowing it to be distinguished by mass spectrometry.

Chemical Structure:

- Systematic Name: 2-Imidazolidinethione-4,4,5,5-d4[6]
- Synonyms: Ethylene-d4 thiourea, 4,4,5,5-tetradeuterioimidazolidine-2-thione[6]
- CAS Number: 352431-28-8[6]
- Molecular Formula: C<sub>3</sub>H<sub>2</sub>D<sub>4</sub>N<sub>2</sub>S[6]
- Molecular Weight: 106.18 g/mol [6]

The chemical structure of **Ethylenethiourea-d4** is depicted below:

Caption: Chemical structure of **Ethylenethiourea-d4**.

Physicochemical Properties:

A summary of the key physicochemical properties of Ethylenethiourea (unlabeled) is provided in the table below, which are expected to be very similar for the deuterated analogue.

Property	Value
Physical State	White to off-white solid[7]
Melting Point	203 °C
Solubility in Water	2% (30 °C)
Vapor Pressure	16 mmHg (20 °C)

## Data Presentation: Analytical Method Performance

The use of **Ethylenethiourea-d4** as an internal standard significantly improves the precision and accuracy of ETU quantification. The following tables summarize the performance characteristics of various analytical methods employing ETU-d4.

Table 1: Performance of LC-MS/MS Methods for ETU Quantification

Parameter	Urine Analysis[4] [5]	Water Analysis[8]	Food Analysis[9]
Linearity Range	0.1 - 54 ng/mL	0.004 - 2.000 ng/mL	-
Limit of Detection (LOD)	0.05 ng/mL	-	-
Limit of Quantification (LOQ)	0.5 µg/L	5.2 ng/L	5 ng/g
Within-Run Precision (%RSD)	3 - 5%	-	< 25%
Between-Run Precision (%RSD)	9%	-	-
Recovery	-	97 - 105%	71 - 121%

Table 2: Performance of GC-MS Methods for ETU Quantification

Parameter	Urine Analysis[1][3]
Linearity Range	0 - 200 µg/L
Limit of Detection (LOD)	0.5 µg/g creatinine
Limit of Quantification (LOQ)	2 µg/L
Within-Run Precision (%CV)	< 17%
Between-Run Precision (%CV)	< 20%
Recovery	> 90%

## Experimental Protocols

Detailed methodologies for the analysis of Ethylenethiourea using **Ethylenethiourea-d4** as an internal standard are provided below. These protocols are based on established and published methods.

### Analysis of ETU in Human Urine by LC-MS/MS

This protocol is adapted from methods described for biomonitoring of ETU exposure.<sup>[4]</sup>

#### 4.1.1. Materials and Reagents

- Ethylenethiourea (ETU) standard
- **Ethylenethiourea-d4** (ETU-d4) internal standard
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid
- Ultra-pure water
- Dichloromethane
- Solid-supported liquid extraction (SLE) columns

#### 4.1.2. Preparation of Solutions

- ETU-d4 Stock Solution (10 g/L): Accurately weigh approximately 100 mg of ETU-d4 into a 10-mL volumetric flask and dissolve in acetonitrile.<sup>[4]</sup>
- ETU-d4 Working Solution (1 mg/L): Pipette 10  $\mu$ L of the ETU-d4 stock solution into a 100-mL volumetric flask and dilute to the mark with ultra-pure water.<sup>[4]</sup>
- ETU Stock Solution (1 g/L): Prepare in the same manner as the ETU-d4 stock solution using the ETU standard and methanol.

- Calibration Standards: Prepare a series of calibration standards by spiking pooled, ETU-free urine with known concentrations of ETU.

#### 4.1.3. Sample Preparation

- Pipette 2 mL of urine sample into a vial.
- Add 50 µL of the ETU-d4 working solution (1 mg/L) and mix.[\[4\]](#)
- Apply the sample to an SLE column.
- Elute the ETU and ETU-d4 from the column with dichloromethane.[\[4\]](#)
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.[\[4\]](#)

#### 4.1.4. LC-MS/MS Analysis

- LC Column: A suitable reversed-phase column (e.g., C18).
- Mobile Phase: A gradient of 0.1% formic acid in water and 0.1% formic acid in methanol.[\[4\]](#)
- MS Detection: Operate the mass spectrometer in positive ion mode using selected reaction monitoring (SRM). Monitor specific precursor-to-product ion transitions for both ETU and ETU-d4.

## Analysis of ETU in Human Urine by GC-MS

This protocol involves a derivatization step to increase the volatility of ETU for gas chromatography.[\[1\]](#)[\[3\]](#)

#### 4.2.1. Materials and Reagents

- Ethylenethiourea (ETU) standard
- **Ethylenethiourea-d4** (ETU-d4) internal standard
- Dichloromethane

- N-(tert-butyldimethylsilyl)-N-methyltrifluoroacetamide (MTBSTFA)
- tert-butyldimethylsilyl chloride (TBDMSCl)

- Diatomaceous earth column

#### 4.2.2. Sample Preparation and Derivatization

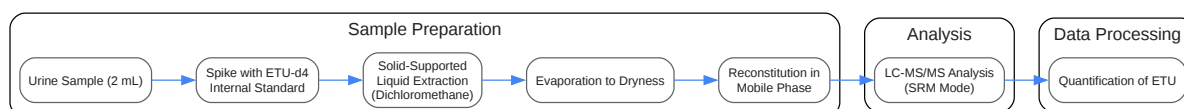
- Spike the urine sample with ETU-d4 internal standard.
- Extract ETU and ETU-d4 from the urine using a diatomaceous earth column with dichloromethane as the eluent.[3]
- Evaporate the eluate to dryness.
- Derivatize the residue by reacting it with a mixture of MTBSTFA and TBDMSCl to form the bis-(tert-butyldimethylsilyl) derivative of ETU.[1]

#### 4.2.3. GC-MS Analysis

- GC Column: A suitable capillary column for pesticide analysis.
- Injection Mode: Splitless.
- MS Detection: Operate in electron impact (EI) mode with single-ion monitoring (SIM) to detect the characteristic ions of the derivatized ETU and ETU-d4.[1]

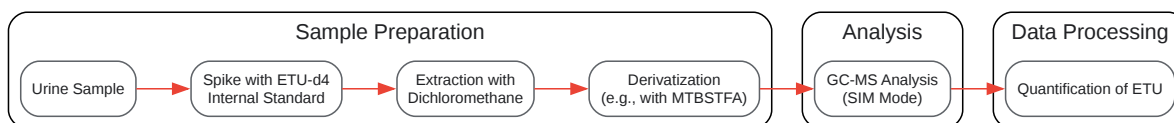
## Mandatory Visualizations

The following diagrams illustrate the experimental workflows for the analysis of Ethylenethiourea using **Ethylenethiourea-d4** as an internal standard.



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Caption: Experimental workflow for ETU analysis in urine by LC-MS/MS.



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